

Technical Guide: 2-Bromo-5-chloro-7-methyl-1H-indole

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Compound of Interest

Compound Name: 2-bromo-5-chloro-7-methyl-1H-indole

CAS No.: 1388074-98-3

Cat. No.: B2971039

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CAS Registry Number: 1388074-98-3 Molecular Formula: C_9H_7BrClN Molecular Weight: 244.52 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

2-Bromo-5-chloro-7-methyl-1H-indole is a tri-functionalized indole scaffold characterized by distinct electrophilic sites at the C2 and C5 positions. It serves as a critical building block in the synthesis of complex pharmaceuticals, particularly for targeting G-protein coupled receptors (GPCRs) and kinase inhibitors. Its structural uniqueness lies in the orthogonal reactivity between the C2-bromide and C5-chloride, allowing for sequential, regioselective cross-coupling reactions.

Chemical Identity & Physicochemical Properties[\[3\]](#) [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Property	Data
CAS Number	1388074-98-3
IUPAC Name	2-bromo-5-chloro-7-methyl-1H-indole
SMILES	<chem>Cc1cc(Cl)cc2[nH]c(Br)cc12</chem>
Appearance	Off-white to pale yellow solid (typical)
Solubility	Soluble in DMSO, DMF, CH ₂ Cl ₂ ; sparingly soluble in water
Stability	Sensitive to oxidation and light; store under inert atmosphere at -20°C

Structural Analysis[8]

- C2-Bromo: Highly reactive electrophile; susceptible to oxidative addition by Pd(0).
- C5-Chloro: Less reactive electrophile; requires specialized ligands or higher temperatures for activation, enabling site-selective chemistry.
- C7-Methyl: Steric modulator; influences binding affinity in active sites and prevents metabolism at the C7 position.

Synthesis & Preparation Protocols

Synthesis of 2-bromoindoles requires bypassing the inherent instability of the C2-Br bond. Two primary methodologies are recommended depending on scale and available precursors.

Method A: Direct C2-Bromination of 5-Chloro-7-methylindole

This method utilizes the parent scaffold, 5-chloro-7-methylindole (CAS 15936-77-3).

Protocol:

- N-Protection (Critical): Dissolve 5-chloro-7-methylindole in THF. Add NaH (1.1 eq) at 0°C, followed by Phenylsulfonyl chloride (PhSO₂Cl) or Boc₂O. Rationale: Electron-withdrawing

groups stabilize the indole ring against oxidative degradation during bromination.

- Lithiation: Cool the protected indole solution to -78°C . Add LDA (Lithium Diisopropylamide, 1.1 eq) dropwise. Stir for 1 hour to generate the C2-lithio species.
- Bromination: Add a solution of CBr_4 or NBS (N-Bromosuccinimide) in THF at -78°C . Allow to warm to RT.
- Deprotection: Remove the protecting group (e.g., TBAF for silyl, or mild base for sulfonyl) under controlled conditions to yield the free N-H indole.

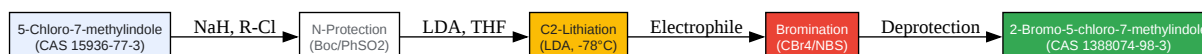
Method B: De Novo Cyclization (Gem-Dibromovinyl Route)

A more robust route avoiding lithiation, suitable for larger scales.

Protocol:

- Precursor: Start with 2-amino-5-chloro-3-methylbenzaldehyde (or ketone equivalent).
- Gem-Dibromovinyl Formation: React with $\text{CBr}_4/\text{PPh}_3$ (Ramirez olefination).
- Cyclization: Treat the gem-dibromovinyl aniline with a copper catalyst (CuI) and base (Cs_2CO_3) in DMSO.
- Mechanism: Intramolecular C-N coupling yields the 2-bromoindole directly.

Visualization: Synthesis Workflow



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Caption: Step-wise synthesis via C2-lithiation strategy ensuring regiochemical integrity.

Reactivity & Applications in Drug Discovery[3]

The core value of CAS 1388074-98-3 is its orthogonal reactivity profile.

Selective Cross-Coupling (Suzuki-Miyaura)

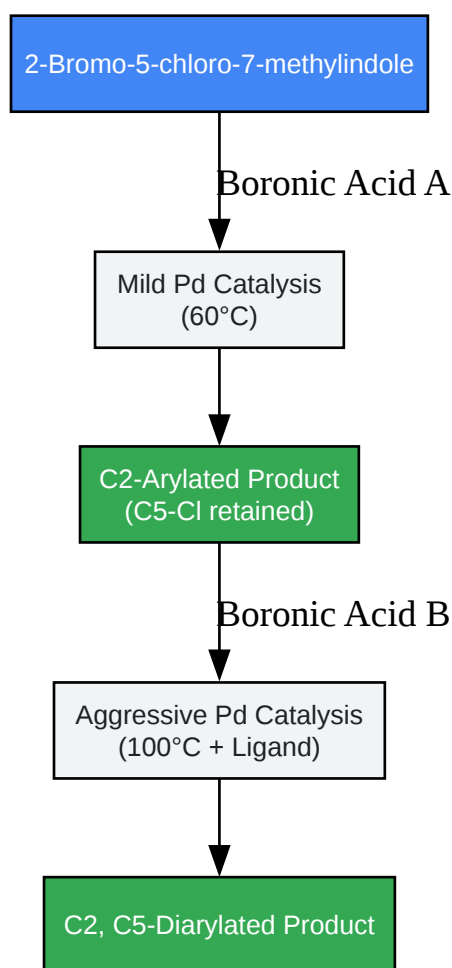
The C2-Br bond has a lower bond dissociation energy and reacts faster than the C5-Cl bond.

- Step 1 (C2 Functionalization): React with Boronic Acid A using $\text{Pd(PPh}_3)_4$ / Na_2CO_3 at 60°C. The C5-Cl remains intact.
- Step 2 (C5 Functionalization): React with Boronic Acid B using $\text{Pd}_2(\text{dba})_3$ / XPhos at 100°C to functionalize the chloride.

Nucleophilic Substitution (S_NAr)

While indoles are electron-rich, the presence of the 2-bromo group renders the C2 position susceptible to nucleophilic attack if the nitrogen is protected with an electron-withdrawing group (EWG).

Visualization: Orthogonal Selectivity



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Caption: Sequential functionalization strategy exploiting the reactivity difference between C2-Br and C5-Cl.

Handling & Safety Protocols

- Hazard Class: Irritant (Skin/Eye/Respiratory).
- Storage: 2-Bromoindoles are prone to autoxidation. Store at -20°C under Argon or Nitrogen.
- Incompatibility: Strong oxidizing agents. Avoid exposure to light for prolonged periods.
- Emergency: In case of contact, wash with copious amounts of water. Use standard PPE (gloves, goggles, lab coat).

References

- AA Blocks. (n.d.). **2-bromo-5-chloro-7-methyl-1H-indole** Product Page. Retrieved from [\[Link\]](#)
- University of Birmingham. (2012). The development of novel allosteric modulators of the 5-HT3A receptor. (Thesis describing synthesis of 5-chloro-7-methylindole precursors). Retrieved from [\[Link\]](#)

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Sources

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- 2. 2-bromo-5-chloro-7-methyl-1H-indole | 1388074-98-3 [\[chemicalbook.com\]](https://chemicalbook.com)
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